

# Personal protective equipment for handling AChE-IN-55

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## Compound of Interest

Compound Name: AChE-IN-55

Cat. No.: B12371380

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## Essential Safety and Handling Guide for AChE-IN-55

This guide provides critical safety and logistical information for the handling and disposal of **AChE-IN-55**, an acetylcholinesterase inhibitor. The following procedures and recommendations are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Classification

**AChE-IN-55** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> It is crucial to handle this compound with care to avoid accidental ingestion and environmental contamination.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. <sup>[1]</sup>
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. <sup>[1]</sup>
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects. <sup>[1]</sup>

Physical and Chemical Properties	
Molecular Formula	C38H45N5O
Molecular Weight	587.80

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **ACHe-IN-55** to minimize exposure risk. The recommended PPE includes:

- Eye and Face Protection: Safety goggles with side-shields are mandatory to protect against splashes.[\[1\]](#)
- Skin Protection:
  - Gloves: Chemical-resistant protective gloves are required.[\[1\]](#)
  - Clothing: An impervious lab coat or other protective clothing should be worn.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used, especially in areas without adequate exhaust ventilation.[\[1\]](#)

General laboratory safety equipment, such as an accessible safety shower and eye wash station, must be available and in working order.[\[1\]](#)

## Handling and Storage Protocols

Safe Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Prevent inhalation of dust or aerosols by working in a well-ventilated area, preferably with local exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

#### Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- For long-term stability, store the powder at -20°C and solutions at -80°C.[\[1\]](#)
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

## First Aid Measures

In case of exposure, follow these first aid procedures immediately:

- If Swallowed: Call a POISON CENTER or doctor immediately. Rinse mouth.[\[1\]](#)
- Eye Contact: Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough rinsing. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Thoroughly rinse the affected area with plenty of water. Remove contaminated clothing and shoes and consult a physician.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation if necessary and seek medical attention.[\[1\]](#)

## Spill and Disposal Procedures

#### Spill Management:

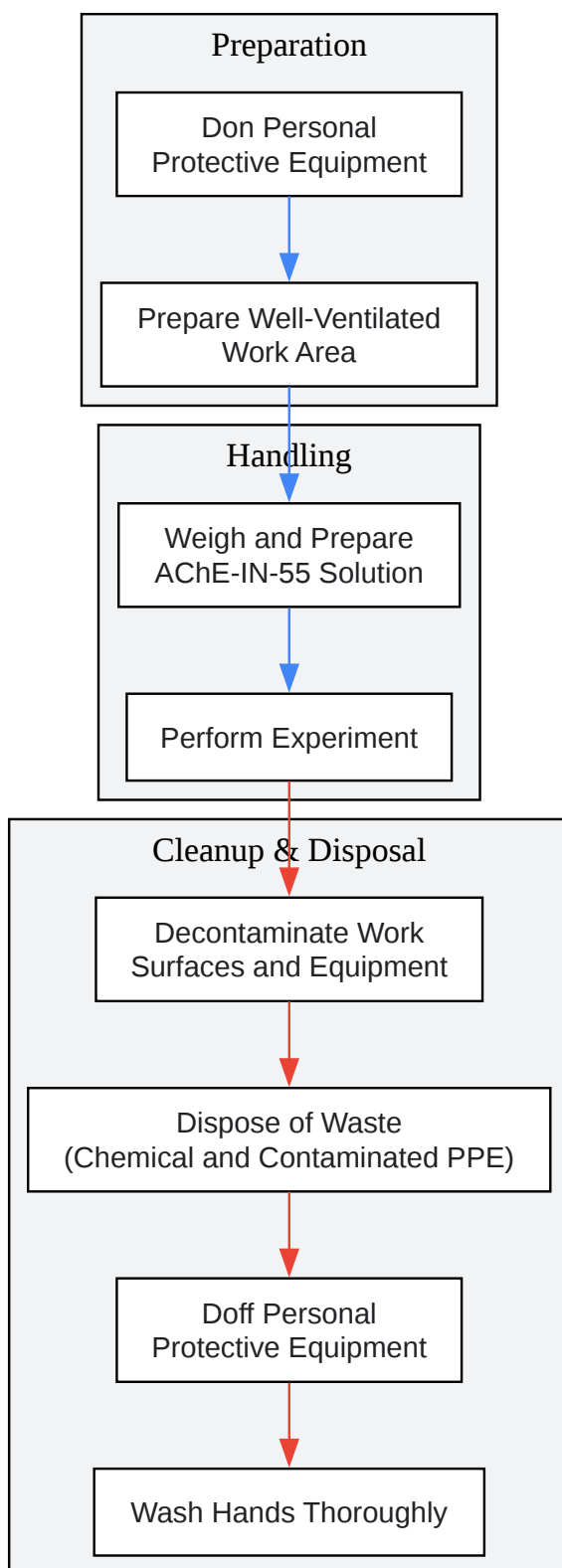
- Ensure the cleanup is conducted by trained personnel wearing appropriate PPE.
- Avoid generating dust.
- Collect the spilled material and place it in a suitable container for disposal.
- Prevent the substance from entering drains, water courses, or the soil.[\[1\]](#)

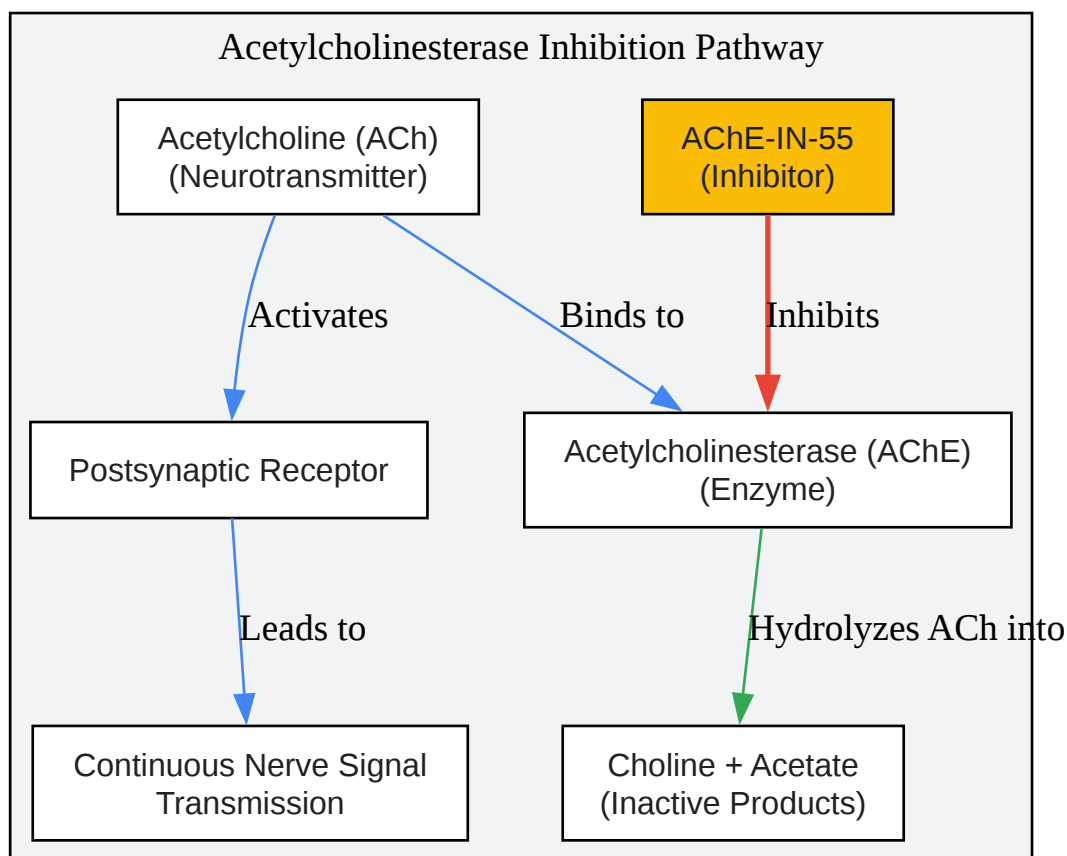
#### Disposal:

- Dispose of the contents and container at an approved waste disposal facility.<sup>[1]</sup>
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Visual Guides

The following diagrams illustrate the recommended operational workflow for handling **AChE-IN-55** and the general signaling pathway of acetylcholinesterase inhibition.





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## References

- 1. AChE-IN-5|MSDS [dcchemicals.com]
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